

L-Lysine Hydrate Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: *L-Lysine hydrate*

Cat. No.: *B1675782*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and FAQs to address common challenges encountered with **L-Lysine hydrate** solubility during experiments.

Solubility Data Summary

L-Lysine and its hydrated form are known for their high aqueous solubility. The following table summarizes the available quantitative data.

Compound	Solvent	Temperature (°C)	Solubility
L-Lysine Monohydrate	Water	20	>1500 g/L[1]
L-Lysine	Water	25	>100 g / 100 g of water
L-Lysine Hydrochloride	Water	Not Specified	Highly Soluble[2]
L-Lysine Hydrochloride	Methanol	283 - 323 K	Solubility increases with temperature
L-Lysine Hydrochloride	Ethanol	283 - 323 K	Solubility increases with temperature
L-Lysine Acetate	Water	Not Specified	116.67 mg/mL

Frequently Asked Questions (FAQs)

Q1: Why is my **L-Lysine hydrate** solution cloudy or showing precipitation?

Cloudiness or precipitation in your **L-Lysine hydrate** solution can arise from several factors:

- **Supersaturation:** You may have exceeded the solubility limit of **L-Lysine hydrate** in your specific solvent or buffer system at the current temperature.
- **Incorrect pH:** The solubility of L-Lysine is pH-dependent. As an amino acid, it has an isoelectric point where its net charge is zero, and solubility is at its minimum. Adjusting the pH away from this point can increase solubility.
- **Interaction with Buffer Components:** Certain buffer ions, such as phosphates, can interact with L-Lysine, potentially leading to the formation of less soluble complexes.
- **Low Temperature:** Solubility of L-Lysine generally decreases at lower temperatures. If you prepared a saturated solution at a higher temperature, it might precipitate upon cooling.
- **Presence of Impurities:** Undissolved particles could be impurities in the L-Lysine powder.

Q2: How does pH affect the solubility of **L-Lysine hydrate**?

The pH of the solution significantly influences the solubility of L-Lysine.[3] L-Lysine is an amino acid with two amino groups and one carboxylic acid group. The charge of the molecule changes with the pH of the solution. At its isoelectric point, the net charge is zero, leading to minimal solubility. By adjusting the pH to be either more acidic or more basic, the L-Lysine molecule becomes charged, which enhances its interaction with water molecules and increases its solubility.

Q3: Can I heat the solution to dissolve **L-Lysine hydrate**?

Gentle heating can be an effective method to increase the dissolution rate and solubility of **L-Lysine hydrate**. However, prolonged or excessive heating should be avoided as it may lead to degradation of the amino acid. It is crucial to allow the solution to cool to room temperature after dissolution to check for any recrystallization.

Q4: What is the difference in solubility between L-Lysine and **L-Lysine hydrate**?

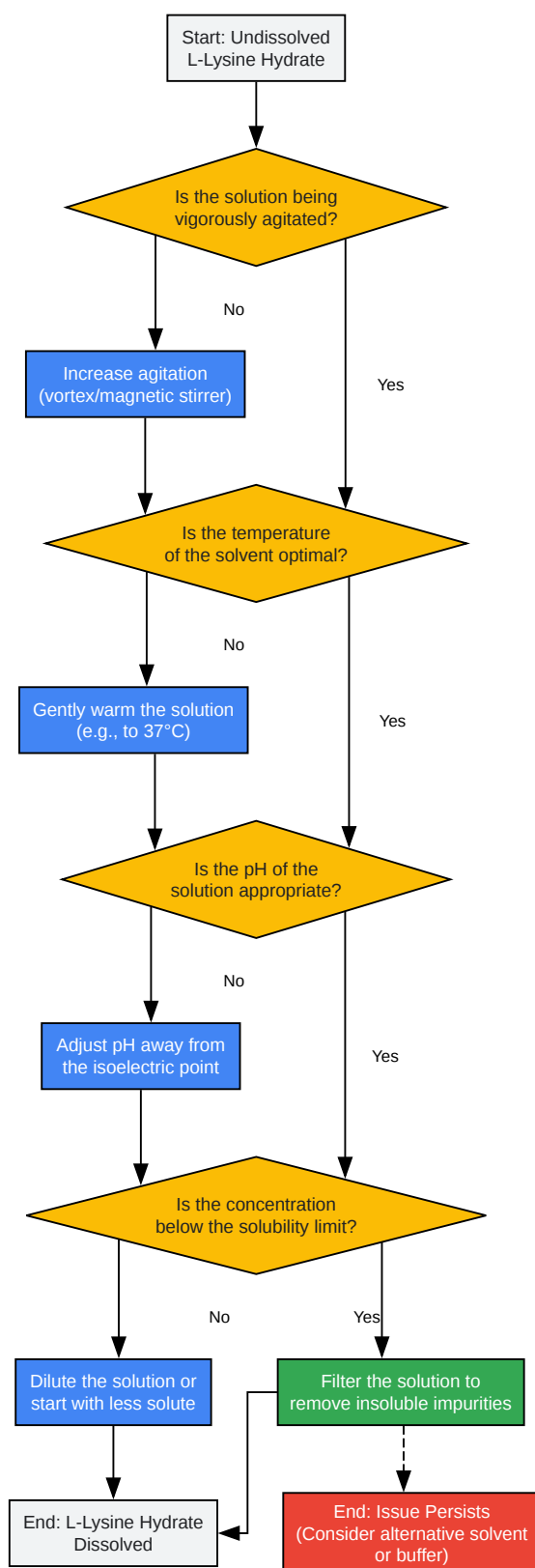
L-Lysine has a strong tendency to absorb moisture from the air to form hydrates, such as the hemihydrate and monohydrate.[4][5][6] For practical laboratory purposes, the solubility of L-Lysine and its common hydrate forms in water is very high, and they are often used interchangeably based on the anhydrous molecular weight for concentration calculations. The presence of water of hydration is a critical consideration for accurate weighing to achieve a target molar concentration.

Troubleshooting Guide

This guide provides a systematic approach to resolving common solubility issues with **L-Lysine hydrate**.

Issue 1: L-Lysine hydrate powder is not dissolving completely.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for dissolving **L-Lysine hydrate**.

Issue 2: A clear L-Lysine hydrate solution becomes cloudy over time.

Possible Causes and Solutions

- **Temperature Fluctuation:** The solution may have been prepared at an elevated temperature and is now precipitating at a lower storage temperature.
 - **Solution:** Store the solution at the temperature at which it will be used. If it must be stored cold, you may need to gently warm and agitate it before use.
- **pH Shift:** The pH of the solution may have changed over time, for example, due to CO₂ absorption from the atmosphere, bringing it closer to the isoelectric point of L-Lysine.
 - **Solution:** Re-check and, if necessary, adjust the pH of the solution. Storing solutions in tightly sealed containers can help prevent pH shifts.
- **Interaction with Container:** L-Lysine solutions, being basic, can potentially interact with certain types of glass containers over long-term storage.
 - **Solution:** Use high-quality, inert plastic or borosilicate glass containers for storage.

Experimental Protocols

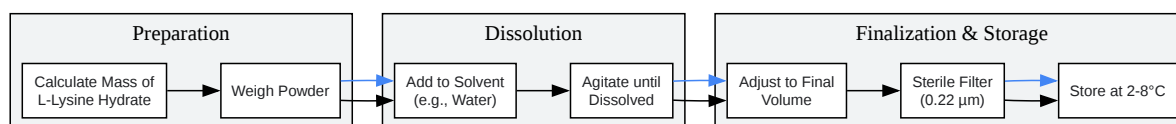
Protocol 1: Preparation of a Stock Solution of L-Lysine Hydrate in Water

This protocol describes the preparation of a 1 M L-Lysine monohydrate stock solution in water.

- **Calculate the required mass:** The molecular weight of L-Lysine monohydrate is approximately 164.20 g/mol . To prepare 100 mL of a 1 M solution, you will need 16.42 g of L-Lysine monohydrate.
- **Weigh the L-Lysine monohydrate:** Accurately weigh the calculated amount of L-Lysine monohydrate powder.
- **Dissolve in water:** Add the powder to a beaker containing approximately 80 mL of high-purity, sterile water.

- **Agitate to dissolve:** Place the beaker on a magnetic stirrer and agitate until the powder is completely dissolved. Gentle warming (e.g., to 37°C) can be applied if dissolution is slow.
- **Adjust to final volume:** Once dissolved, transfer the solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of water and add the rinsing to the flask. Add water to bring the final volume to 100 mL.
- **Sterilization:** Sterile-filter the solution through a 0.22 µm filter into a sterile container.
- **Storage:** Store the stock solution at 2-8°C.

Experimental Workflow: L-Lysine Solution Preparation



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Caption: A typical workflow for preparing a sterile L-Lysine solution.

Protocol 2: Determining the Equilibrium Solubility of L-Lysine Hydrate (Shake-Flask Method)

This protocol outlines a standard method for determining the solubility of **L-Lysine hydrate** in a specific buffer.

- **Prepare the buffer:** Prepare the desired buffer system (e.g., 0.1 M phosphate buffer, pH 7.4) using high-purity reagents and water.
- **Add excess L-Lysine hydrate:** To a known volume of the buffer in a sealed container, add an excess amount of **L-Lysine hydrate** powder.
- **Equilibrate:** Place the container in a shaker or incubator at a constant temperature (e.g., 25°C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separate the solid and liquid phases: Centrifuge the suspension at high speed to pellet the undissolved solid.
- Sample the supernatant: Carefully withdraw a sample of the clear supernatant.
- Quantify the L-Lysine concentration: Analyze the concentration of L-Lysine in the supernatant using a suitable analytical method, such as HPLC or a colorimetric assay.
- Calculate solubility: The determined concentration represents the equilibrium solubility of **L-Lysine hydrate** in that buffer at the specified temperature.

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